Application Notes and Protocols for Sp-doxamat Efficacy Trials

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Compound of Interest	
Compound Name:	Spidoxamat
Cat. No.:	B6598133 Get Quote

For Researchers, Scientists, and Drug Development Professionals in the Agrochemical Sector

These application notes provide a comprehensive guide to designing and conducting efficacy trials for **Spidoxamat**, a novel tetramic acid insecticide. The protocols outlined below cover both laboratory-based bioassays and field trials to determine the biological performance of **Spidoxamat** against key piercing-sucking insect pests.

Introduction to Spidoxamat

Spidoxamat is a next-generation ketoenol insecticide developed by Bayer AG that targets the enzyme Acetyl-CoA carboxylase (ACCase) in insects.[1][2] This enzyme is critical for lipid biosynthesis, and its inhibition disrupts the production of essential fatty acids, leading to metabolic failure and mortality in target pests.[3][4][5] **Spidoxamat** belongs to the IRAC (Insecticide Resistance Action Committee) Group 23.[6] It has shown high efficacy against a range of piercing-sucking pests, including aphids, whiteflies, mealybugs, psyllids, and scales. [1][6] A key feature of **Spidoxamat** is its high plant mobility, allowing for both foliar and soil applications to control pests on various crops like soybeans, cotton, fruits, and vegetables.[2][3]

Mechanism of Action: Inhibition of Lipid Biosynthesis

Spidoxamat's mode of action is the disruption of lipid biosynthesis through the inhibition of ACCase. This enzyme catalyzes the first committed step in fatty acid synthesis. The signaling

pathway diagram below illustrates this mechanism.

Spidoxamat's mechanism of action: ACCase inhibition.

Data Presentation: Efficacy of Tetramic Acid Insecticides

Due to the recent development of **Spidoxamat**, extensive public data on its efficacy is limited. The following tables present representative data for tetramic acid insecticides against common pests to illustrate the expected performance of **Spidoxamat**.

Table 1: Laboratory Bioassay - Dose-Response of a Tetramic Acid Insecticide against Green Peach Aphid (Myzus persicae)

Concentration (mg a.i./L)	Number of Aphids Treated	Number of Aphids Dead (after 72h)	Percent Mortality (%)
0 (Control)	100	5	5.0
0.1	100	15	15.0
0.5	100	45	45.0
1.0	100	70	70.0
2.5	100	92	92.0
5.0	100	98	98.0

Table 2: Field Trial - Efficacy of a Tetramic Acid Insecticide against Cotton Aphid (Aphis gossypii)

Treatment	Application Rate (g a.i./ha)	Mean Aphid Population (Pre-treatment)	Mean Aphid Population (7 Days Post-treatment)	Percent Control (%)
Untreated Control	0	55.2	62.5	-13.2
Spidoxamat (representative)	50	58.1	5.3	90.9
Spidoxamat (representative)	75	56.9	2.1	96.3
Standard Insecticide	100	57.4	8.9	84.5

Experimental Protocols

Laboratory Bioassay: Leaf-Dip Method for Aphid Efficacy

Objective: To determine the dose-response and calculate the LC50 (lethal concentration for 50% of the population) of **Spidoxamat** against a target aphid species (e.g., Myzus persicae or Aphis gossypii).

Materials:

- **Spidoxamat** technical grade or formulated product

- Acetone or other suitable solvent

- Distilled water

- Non-ionic surfactant

- Host plants (e.g., cabbage for M. persicae, cotton for A. gossypii)

- Petri dishes (60 mm diameter)

Tech Support

- Filter paper

- Fine camel-hair brush

- Micropipettes

- Glass beakers

- Volumetric flasks

Procedure:

- Insect Rearing: Maintain a healthy, age-synchronized colony of the target aphid species on untreated host plants in a controlled environment (25 ± 2°C, 60-70% RH, 16:8 L:D photoperiod).

- Preparation of Test Solutions:

  - Prepare a stock solution of **Spidoxamat** in the chosen solvent.

  - Create a series of dilutions (e.g., 0.1, 0.5, 1.0, 2.5, 5.0 mg a.i./L) in distilled water containing a constant concentration of a non-ionic surfactant (e.g., 0.01%).

  - Prepare a control solution containing only distilled water and the surfactant.

- Leaf Disc Preparation:

  - Excise leaf discs from healthy, untreated host plants using a cork borer (approximately 50 mm diameter).

  - Prepare one leaf disc for each replicate of each concentration.

- Treatment Application:

  - Hold each leaf disc with forceps and immerse it in the respective test solution for 10 seconds with gentle agitation.

  - Place the treated leaf discs on filter paper to air dry.

- Infestation:

    - Once dry, place each leaf disc, adaxial side down, into a Petri dish.

    - Using a fine camel-hair brush, carefully transfer 20-30 adult apterous aphids onto each leaf disc.

- Incubation:

    - Seal the Petri dishes with perforated lids to allow for ventilation.

    - Incubate the dishes under the same controlled conditions used for insect rearing.

- Mortality Assessment:

    - After 72 hours, assess aphid mortality. Aphids that are unable to move when gently prodded with the brush are considered dead.

    - Record the number of live and dead aphids for each replicate.

- Data Analysis:

    - Calculate the percentage mortality for each concentration, correcting for control mortality using Abbott's formula: Corrected % Mortality = [1 - (n in T after treatment / n in C after treatment)] * 100 (where n = number of insects, T = treated, C = control)

    - Perform a probit analysis to determine the LC50 and LC90 values and their 95% confidence intervals.

Field Efficacy Trial

Objective: To evaluate the efficacy of **Spidoxamat** in controlling a target pest population under field conditions and to assess its impact on crop yield.

Experimental Workflow:

Workflow for a typical field efficacy trial.

Procedure:

- Trial Site Selection: Choose a site with a history of uniform pest pressure from the target species.

- Experimental Design:

  - Use a Randomized Complete Block Design (RCBD) with at least four replications.

  - Each plot should be of a suitable size for the crop and application equipment (e.g., 4 rows x 10 meters for cotton).

  - Include an untreated control and a standard commercial insecticide for comparison.

- Plot Establishment:

  - Mark the boundaries of each plot clearly.

  - Ensure buffer zones between plots to minimize spray drift.

- Pre-treatment Assessment:

  - A day before application, conduct a thorough pest count in each plot to establish a baseline population. For aphids or whiteflies, this can be done by counting individuals on a set number of leaves per plant from randomly selected plants in the central rows of each plot.

- Treatment Application:

  - Apply **Spidoxamat** at various rates (e.g., 50, 75, 100 g a.i./ha) using a calibrated sprayer to ensure uniform coverage.

  - Record environmental conditions (temperature, humidity, wind speed) during application.

- Post-treatment Assessment:

  - Conduct pest counts at regular intervals (e.g., 3, 7, and 14 days after treatment) using the same method as the pre-treatment assessment.

- Crop Damage and Phytotoxicity:

- Visually assess plants for any signs of phytotoxicity (e.g., leaf burn, stunting, discoloration) at each post-treatment assessment.

- Rate crop damage caused by the pests on a predefined scale.

- Yield Data Collection:

  - At the end of the season, harvest the central rows of each plot.

  - Measure the yield (e.g., seed cotton weight, fruit weight) for each plot.

- Data Analysis:

  - Analyze the pest count data using Analysis of Variance (ANOVA).

  - If significant treatment effects are found, use a means separation test (e.g., Tukey's HSD) to compare the treatments.

  - Calculate the percentage of pest control for each treatment relative to the untreated control.

  - Analyze the yield data to determine the impact of the treatments on crop production.

Conclusion

These protocols provide a framework for the systematic evaluation of **Spidoxamat**'s efficacy. Adherence to standardized methodologies is crucial for generating reliable and comparable data that can support product development and registration. The unique mode of action of **Spidoxamat** as an ACCase inhibitor makes it a valuable tool for insecticide resistance management programs. Further trials should also investigate its impact on beneficial insects to fully characterize its fit within Integrated Pest Management (IPM) systems.

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References

- 1. Spidoxamat | 907187-07-9 | Benchchem [benchchem.com]
- 2. New ISO Published – Spidoxamat (Plenexos): The Next Generation Ketoenol Insecticide – News & Updates [chemrobotics.in]
- 3. synthachem.com [synthachem.com]
- 4. Buy Spidoxamat (EVT-6729627) | 907187-07-9 [evitachem.com]
- 5. Spidoxamat (Ref: BCS-AA10147) [sitem.herts.ac.uk]
- 6. downloads.regulations.gov [downloads.regulations.gov]
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